

Application Notes and Protocols: Afuresertib Solubility and Preparation for In Vitro Assays

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Afuresertib (also known as GSK2110183) is a potent, orally bioavailable, ATP-competitive pan-Akt kinase inhibitor with inhibitory constants (Ki) of 0.08 nM, 2 nM, and 2.6 nM for Akt1, Akt2, and Akt3, respectively.[1][2] It plays a crucial role in cancer research by inhibiting the PI3K/Akt signaling pathway, which is frequently dysregulated in tumorigenesis, leading to decreased tumor cell proliferation and induction of apoptosis.[3] These application notes provide detailed protocols for the solubilization of **Afuresertib** and its preparation for common in vitro assays to ensure reliable and reproducible experimental outcomes.

Physicochemical Properties



Property	Value	Reference
Synonyms	GSK2110183, GSK2110183B, LAE002	[4][5]
Molecular Formula	C18H17Cl2FN4OS	[1]
Molecular Weight	427.32 g/mol	[1]
Appearance	Crystalline solid	[4]
Storage	Store at -20°C	[4][6]
Stability	≥ 4 years (as solid)	[4]

Afuresertib Solubility

The solubility of **Afuresertib** can vary slightly between batches and suppliers. It is crucial to use fresh, high-purity solvents. Sonication may be required to fully dissolve the compound.



Solvent	Solubility	Notes
DMSO	≥96 mg/mL (≥224.6 mM)	Hygroscopic DMSO can significantly impact solubility; use newly opened DMSO.[5] [6]
85 mg/mL (198.91 mM)	[1][2]	_
50 mg/mL (117.01 mM)	Sonication is recommended.[7]	
~30 mg/mL	[4]	_
Ethanol	85 mg/mL (198.91 mM)	[1]
79 mg/mL (184.87 mM)	Sonication is recommended.[7]	
~50 mg/mL	[4]	-
Dimethylformamide (DMF)	~50 mg/mL	[4]
Water	Insoluble	[1]
Aqueous Buffers (e.g., PBS)	Sparingly soluble	For maximum solubility, first dissolve in an organic solvent like ethanol and then dilute with the aqueous buffer. A 1:1 solution of ethanol:PBS (pH 7.2) yields a solubility of approximately 0.5 mg/mL. Aqueous solutions are not recommended for storage for more than one day.[4]

Experimental ProtocolsPreparation of Afuresertib Stock Solutions

This protocol describes the preparation of a 10 mM stock solution in DMSO, a common starting point for most in vitro assays.

Materials:

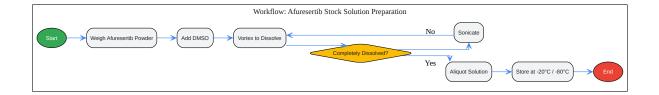


- Afuresertib powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

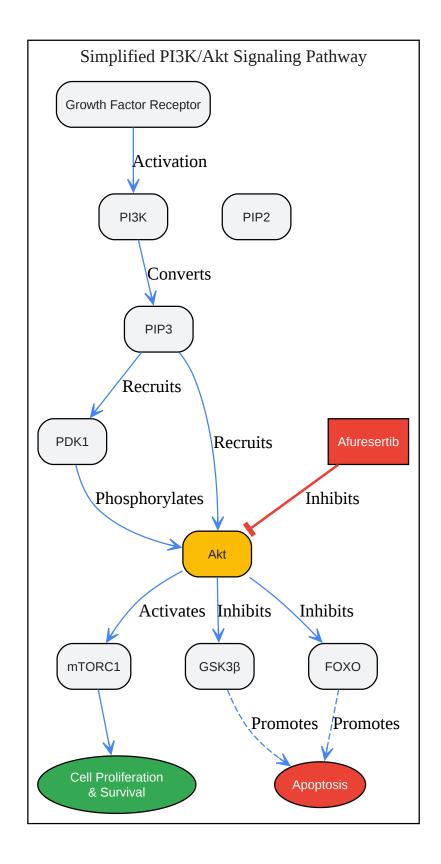
Protocol:

- Equilibrate the Afuresertib vial to room temperature before opening to prevent moisture condensation.
- Weigh the required amount of Afuresertib powder in a sterile microcentrifuge tube. For 1 mL of a 10 mM stock solution, use 4.27 mg of Afuresertib (MW: 427.32 g/mol).
- Add the appropriate volume of DMSO to the tube.
- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- If the compound does not fully dissolve, sonicate the solution for 5-10 minutes in a water bath.
- Once completely dissolved, aliquot the stock solution into smaller, single-use volumes in amber tubes to avoid repeated freeze-thaw cycles and light exposure.
- Store the stock solutions at -20°C or -80°C for long-term storage. When stored at -80°C in a solvent, it can be stable for up to a year.[7]









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